Comparative Analysis of BPAP's Serotonin Transporter Selectivity

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Compound of Interest		
Compound Name:	*Benzofuranylpropylaminopentane*	
Cat. No.:	*B13394042*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of (-)-1-(Benzofuran-2-yl)-2-propylaminopentane (BPAP) and its selectivity for the serotonin transporter (SERT) in relation to other monoamine reuptake inhibitors and monoamine oxidase inhibitors (MAOIs). The following sections present quantitative data on binding affinities, detailed experimental methodologies, and visual representations of the underlying mechanisms and comparative selectivities.

Quantitative Comparison of Monoamine Transporter Affinity

The following table summarizes the in vitro binding affinities (Ki in nM) and reuptake inhibition (IC50 in nM) of BPAP and a selection of other monoamine-acting agents for the serotonin (SERT), dopamine (DAT), and norepinephrine (NET) transporters. A lower value indicates a higher affinity or potency.

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Compound	Class	SERT (Ki/IC50, nM)	DAT (Ki/IC50, nM)	NET (Ki/IC50, nM)	SERT/DAT Selectivity Ratio	SERT/NET Selectivity Ratio
BPAP	MAE/MRI	638 / 640[1]	16 / 42[1]	211 / 52[1]	0.025	0.33
Sertraline	SSRI	0.29[1]	25[1]	420[1]	86.2	1448.3
Fluoxetine	SSRI	~10	>1000	~1000	>100	~100
Paroxetine	SSRI	~1	>1000	~100	>1000	~100
Venlafaxine	SNRI	82[2]	7647[2]	2480[2]	93.3	30.2
Amitriptyline	TCA	~4	~3200	~45	800	11.25
Imipramine	TCA	~1	~6800	~37	6800	37
Cocaine	SNDRI	740[3]	230[3]	480[3]	0.31	0.65
Selegiline	MAO-B I	-	-	-	-	-
Moclobemide	MAO-A I	-	-	-	-	-

Note: '-' indicates that the primary mechanism of action is not transporter inhibition, and thus comparable Ki/IC50 values for transporters are not the primary measure of their activity. Selectivity ratios are calculated as Ki(DAT)/Ki(SERT) and Ki(NET)/Ki(SERT).

Mechanisms of Action: A Comparative Overview

BPAP exhibits a dual mechanism of action. At lower, physiologically relevant concentrations, it acts as a Monoamine Activity Enhancer (MAE), potentiating the impulse-dependent release of neurotransmitters. At higher concentrations, it functions as a Monoamine Reuptake Inhibitor (MRI). This is distinct from traditional antidepressants, which primarily act as reuptake inhibitors or enzyme inhibitors.

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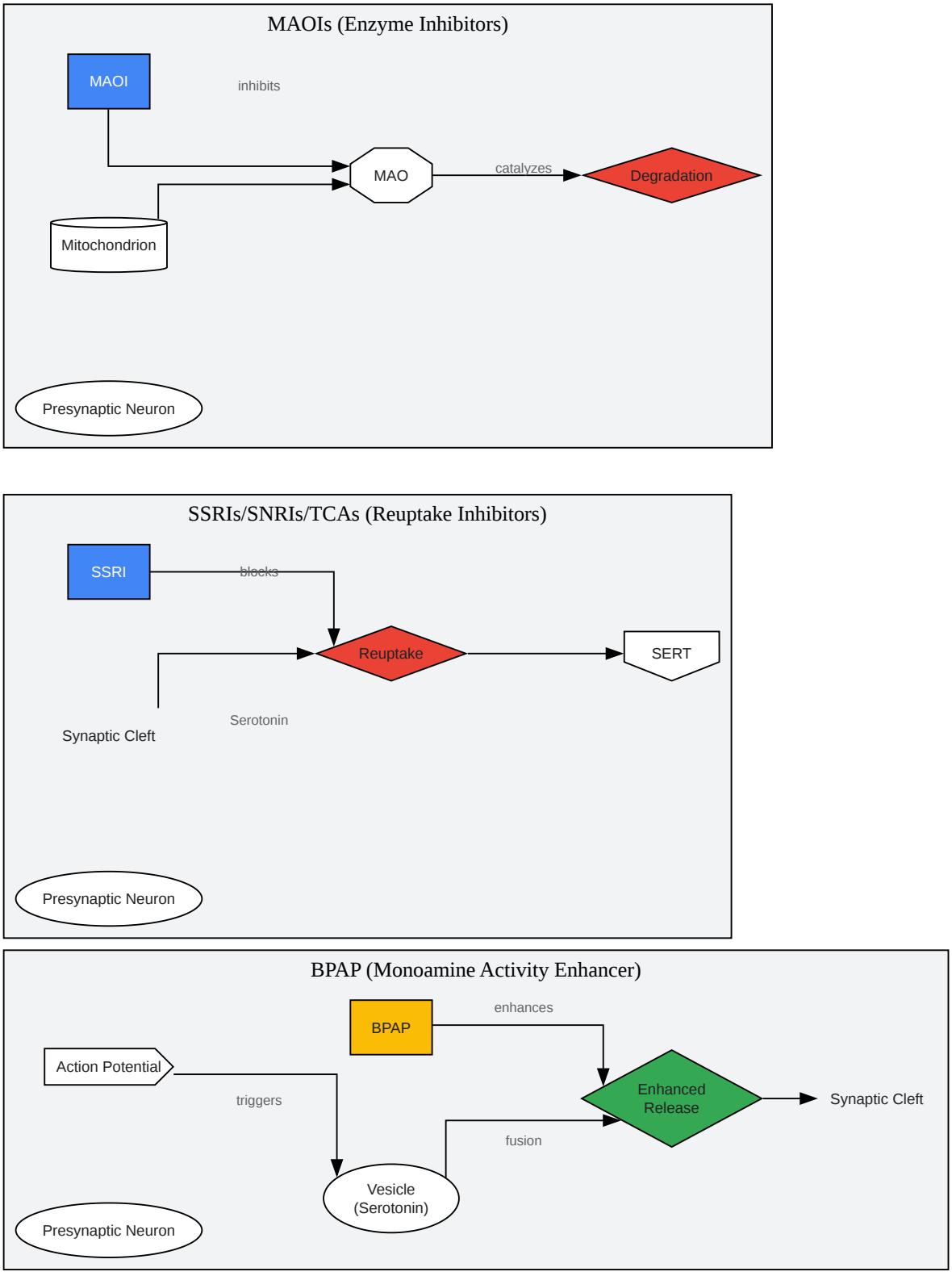

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Figure 1. Comparative mechanisms of action.

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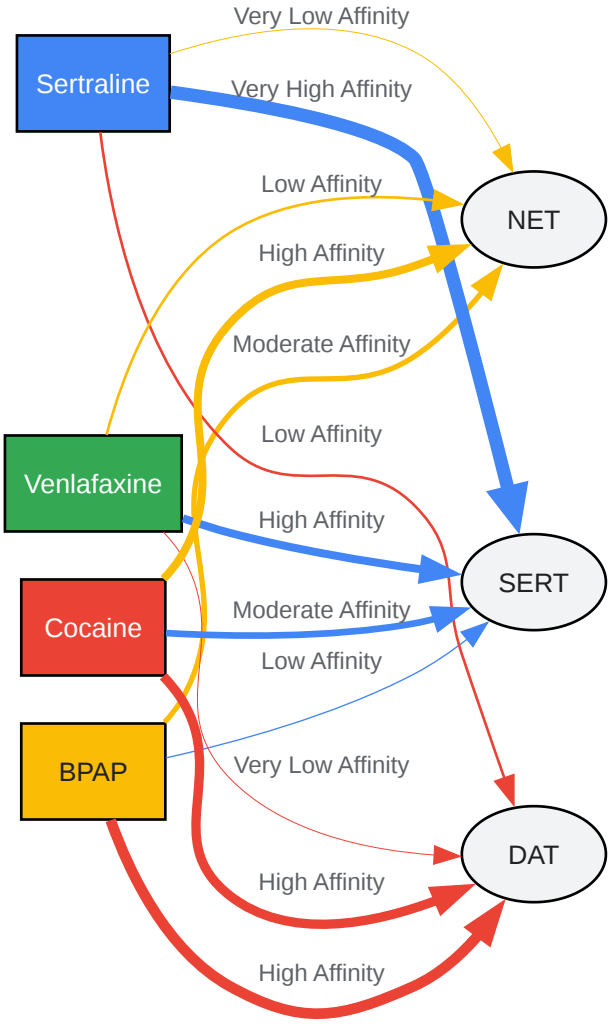
The diagram above illustrates the distinct primary mechanisms of BPAP as a monoamine activity enhancer, conventional reuptake inhibitors (SSRIs, SNRIs, TCAs), and monoamine oxidase inhibitors (MAOIs).

Comparative Selectivity Profile

BPAP's selectivity for the serotonin transporter is notably lower than that of classic SSRIs. The following diagram visualizes the comparative selectivity of BPAP and other compounds for SERT, DAT, and NET based on their binding affinities.



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